Application Notes & Protocols for 2-(2-Methoxyphenyl)ethanimidamide and Structurally Related Compounds

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Compound of Interest

Compound Name:	*2-(2-Methoxyphenyl)ethanimidamide*
CAS No.:	*915922-03-1*
Cat. No.:	*B1498758*

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To the Researcher: The following document addresses the inquiry for dosage protocols for **2-(2-Methoxyphenyl)ethanimidamide**. An extensive review of current scientific literature reveals a significant lack of specific data, including preclinical or clinical studies, established dosage protocols, and detailed mechanisms of action for this exact compound. Its direct applications and biological effects are not documented in the available scientific databases.

This guide has been structured to provide the most relevant information available by:

- Clarifying the Identity of the requested compound and highlighting the prevalence of a structurally similar, but distinct, molecule: N-(2-Methoxyphenyl)acetamide.
- Providing a detailed profile of N-(2-Methoxyphenyl)acetamide, including its known properties and safety data, as it is the most likely point of reference or potential misidentification.
- Presenting a generalized, expert-guided framework for establishing preclinical dosage protocols for any novel investigational compound, thereby equipping researchers with a

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foundational methodology in the absence of specific, published data.

Part 1: Compound Identification and Data Availability

2-(2-Methoxyphenyl)ethanimidamide is an organic molecule containing a methoxyphenyl group attached to an ethanimidamide moiety. However, there is no substantive information in the scientific literature regarding its synthesis, biological activity, or use in experimental research.

In contrast, literature and chemical databases frequently reference N-(2-Methoxyphenyl)acetamide (CAS 93-26-5), a related amide.[1][2] Given the similarity in nomenclature, it is crucial for researchers to verify the precise identity and structure of their compound of interest.

Table 1: Comparison of Target Compound and Related Amide

Feature	2-(2-Methoxyphenyl)ethanimidamide	N-(2-Methoxyphenyl)acetamide
Structure	Contains an imidamide group (-C(=NH)NH2)	Contains an acetamide group (-NHC(=O)CH3)
CAS Number	Not found	93-26-5[3]
Synonyms	Not available	2-Acetamidoanisole, o-Acetanisidide, 2-Methoxyacetanilide[2][4]
Published Data	None available	Available (Chemical properties, safety, intermediate use)[1][4]

Due to the absence of data on **2-(2-Methoxyphenyl)ethanimidamide**, the following sections will focus on its closest structural analog, N-(2-Methoxyphenyl)acetamide, and provide a general framework for preclinical protocol development.

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Part 2: Profile of N-(2-Methoxyphenyl)acetamide

N-(2-Methoxyphenyl)acetamide is a crystalline solid primarily used as a chemical intermediate in organic synthesis.[1][4] While some sources suggest potential mild analgesic or anti-inflammatory properties, these are not well-documented or substantiated by dedicated pharmacological studies.[4] Its primary relevance to researchers is as a starting material or a reference compound.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C9H11NO2	[3]
Molecular Weight	165.19 g/mol	[3]
Appearance	White to off-white crystalline solid	[4]
Melting Point	70-74 °C	[1]
Boiling Point	303-305 °C	[1]
Solubility	Limited solubility in water; soluble in ethanol, acetone	[4]

Safety and Handling

As a laboratory chemical, N-(2-Methoxyphenyl)acetamide must be handled with appropriate precautions. It is classified as moderately toxic by ingestion.[1]

Hazard Profile:

- Toxicity: Moderately toxic if ingested.[1]
- Decomposition: When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).[1]
- Handling: Standard laboratory personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated area

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or under a chemical fume hood.[5]

Note: This compound is intended for research use only and is not for diagnostic or therapeutic use.[3]

Part 3: A General Framework for Establishing Preclinical Dosage Protocols for Novel Compounds

For a novel compound like **2-(2-Methoxyphenyl)ethanimidamide**, where no prior data exists, a systematic, multi-stage approach is required to determine a safe and effective dosage range for in vivo studies. This framework ensures scientific rigor and adherence to ethical guidelines for animal research.

Workflow for Preclinical Protocol Development

The process begins with fundamental in vitro characterization and progressively moves to complex animal models, gathering critical data at each stage to inform the next.

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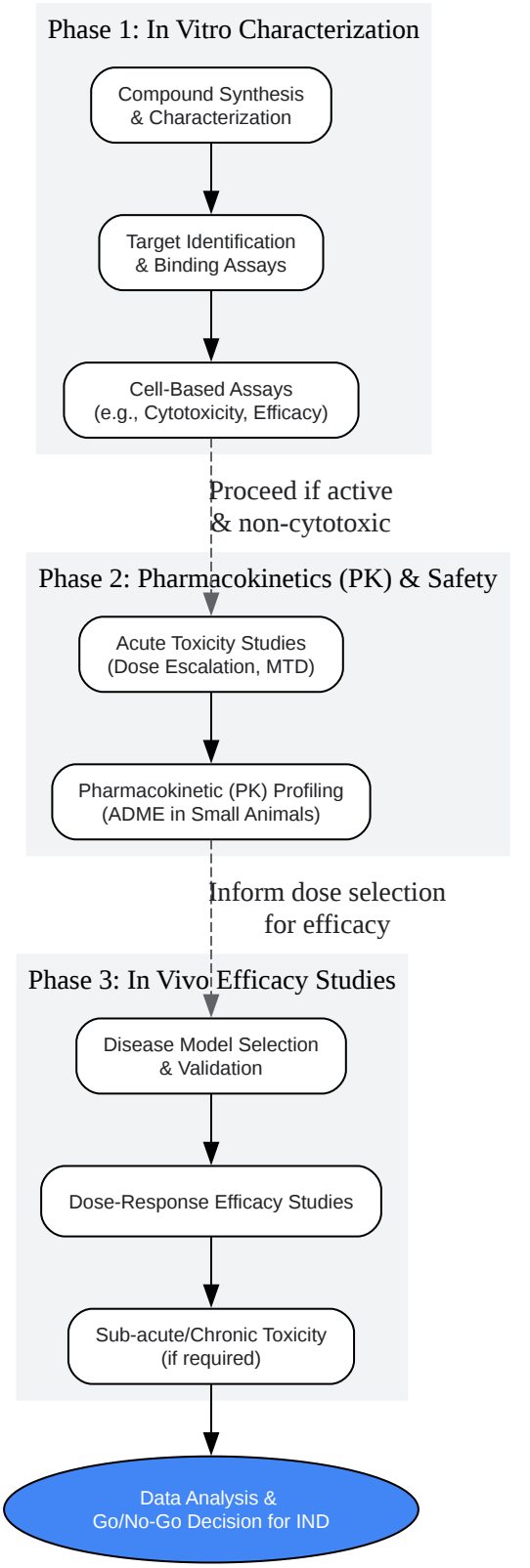

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Sources

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- 2. Acetamide, N-(2-methoxyphenyl)- | C9H11NO2 | CID 7135 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-(2-Methoxyphenyl)acetamide | CAS 93-26-5 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 4. CAS 93-26-5: N-(2-Methoxyphenyl)acetamide | CymitQuimica [cymitquimica.com]
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